

Application Notes and Protocols for Feniralstat in Vascular Permeability Assays

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Compound of Interest

Compound Name: Feniralstat

Cat. No.: B10854778

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These application notes provide detailed protocols for utilizing **Feniralstat**, a potent plasma kallikrein inhibitor, in vascular permeability assays. Understanding the role of the plasma kallikrein-kinin system in modulating vascular leakage is crucial in various pathological conditions, including inflammation, hereditary angioedema, and diabetic macular edema. **Feniralstat** can be a valuable tool to investigate these processes and to evaluate potential therapeutic interventions.

Introduction

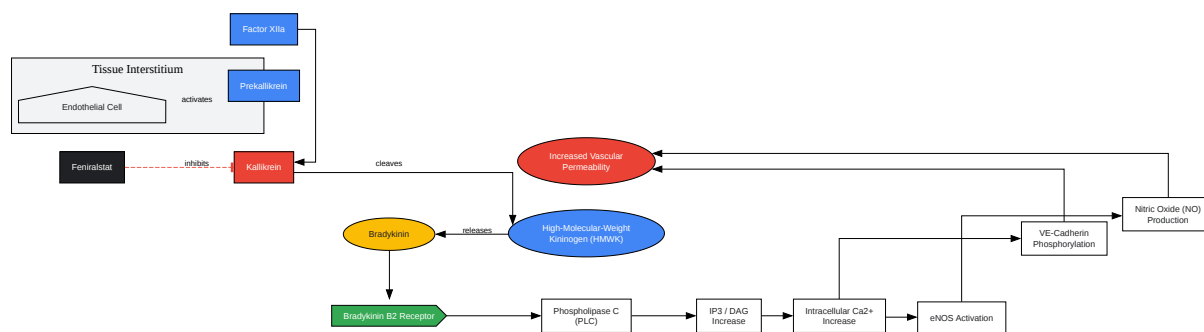
Vascular permeability is the capacity of blood vessel walls to allow the flow of small molecules or even whole cells in and out of the vessel. This process is tightly regulated by the vascular endothelium. In pathological states, inflammatory mediators can disrupt the integrity of the endothelial barrier, leading to excessive vascular leakage and tissue edema.[1][2][3][4] The plasma kallikrein-kinin system is a key contributor to increased vascular permeability. Plasma kallikrein, upon activation, cleaves high-molecular-weight kininogen (HMWK) to release bradykinin, a potent vasoactive peptide that induces vasodilation and increases vascular permeability.[3]

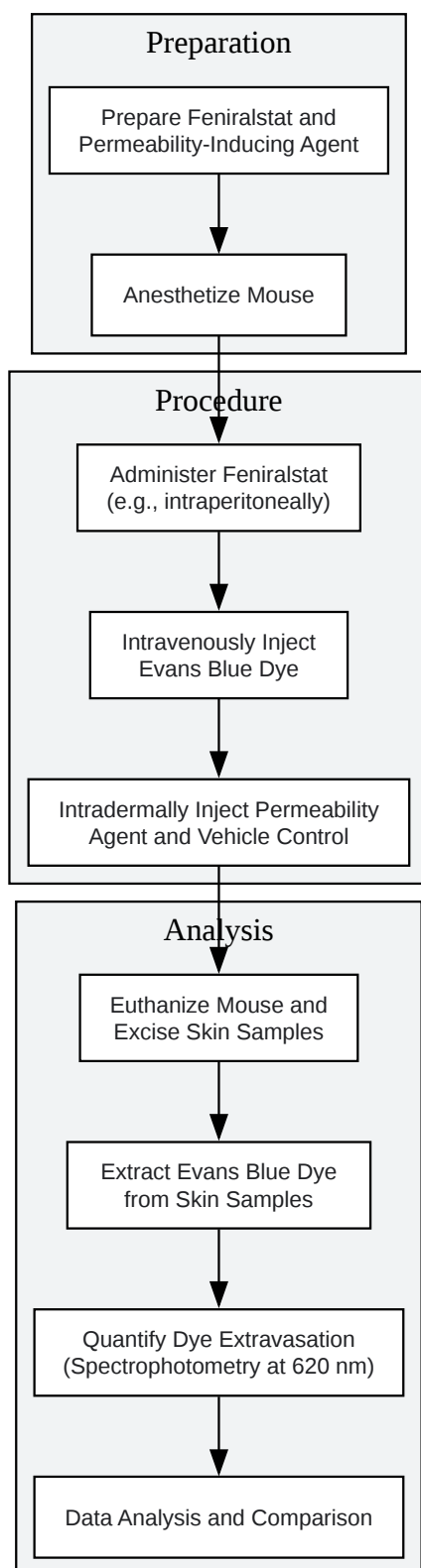
Feniralstat is a highly potent and selective inhibitor of plasma kallikrein, with an IC₅₀ of 6.7 nM for human plasma kallikrein.[5] By inhibiting plasma kallikrein, **Feniralstat** prevents the

generation of bradykinin and can therefore be used to study and potentially mitigate pathological increases in vascular permeability. These notes provide protocols for both in vivo and in vitro vascular permeability assays to assess the efficacy of **Feniralstat**.

Signaling Pathway of Plasma Kallikrein-Mediated Vascular Permeability

The diagram below illustrates the signaling cascade leading to increased vascular permeability initiated by the plasma kallikrein-kinin system and the point of intervention for **Feniralstat**.





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